

Structure-Activity Relationship (SAR) validation of 6-methylquinolin-4(1H)-one analogs

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Compound of Interest

Compound Name: 3,7-Dibromo-6-methylquinolin-4(1H)-one
CAS No.: 1204811-74-4
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SAR Validation Guide: 6-Methylquinolin-4(1H)-one Analogs

From Endochin to ELQs: Optimizing the Antiparasitic Scaffold

Executive Summary: The "Endochin" Renaissance

The 6-methylquinolin-4(1H)-one scaffold represents a classic "privileged structure" in medicinal chemistry, most notably anchored by the historical compound Endochin (3-heptyl-6-methyl-7-methoxyquinolin-4(1H)-one). Originally discovered in the 1940s, Endochin exhibited potent antimalarial activity but failed clinically due to rapid metabolic degradation.

This guide validates the Structure-Activity Relationship (SAR) of modern 6-methylquinolin-4(1H)-one analogs (often termed Endochin-like Quinolones or ELQs). We objectively compare the original 6-methyl scaffold against halogenated variants and clinical standards like

Atovaquone. The data presented validates that while the 6-methyl group provides essential lipophilicity for binding to the cytochrome

complex, strategic modification at this position (and the 3-position) is required to overcome metabolic instability and shift binding selectivity from the

to the

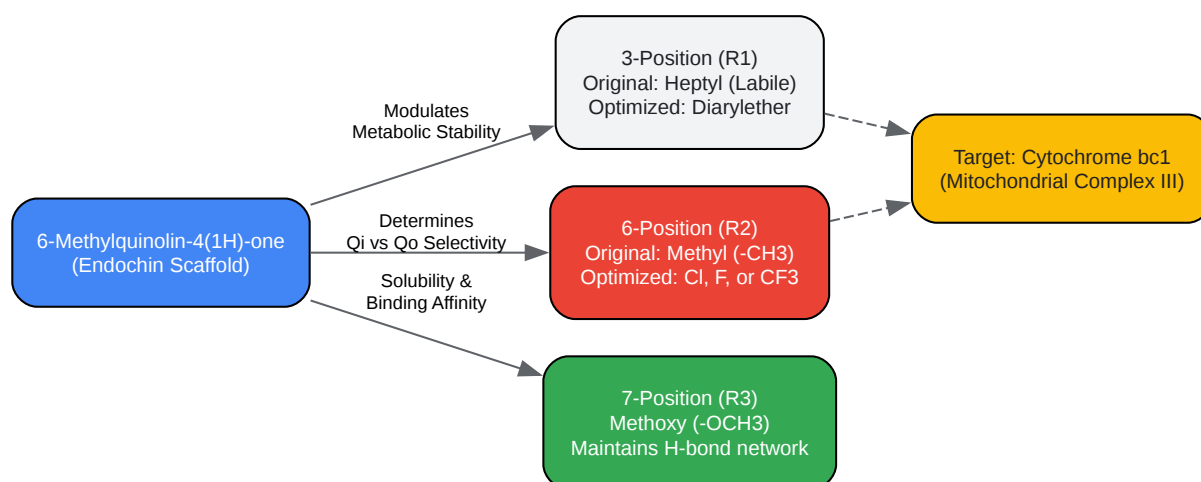
site, thereby bypassing drug resistance.

Scaffold Analysis & Chemical Space

The 4(1H)-quinolone core relies on specific substitution vectors to achieve potency. The 6-position is critical for electronic modulation and hydrophobic packing within the target protein.

Figure 1: SAR Optimization Vectors

The following diagram illustrates the transition from the metabolically labile Endochin to stabilized ELQ analogs.



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Caption: Figure 1. Structural optimization strategy for the 6-methylquinolin-4(1H)-one scaffold. The 6-methyl group (R2) is a key determinant of binding site selectivity.

Comparative Performance Guide

This section compares the performance of the classic 6-methyl analog (Endochin) against optimized halogenated analogs (ELQ-300 series) and the clinical standard Atovaquone.

Table 1: Comparative Potency and Physicochemical Profile

Compound	R6 Substituent	R3 Substituent	Target Site	(P. falciparum W2)	Metabolic Stability (h)	Resistance Profile
Endochin	-CH ₃ (Methyl)	Heptyl	Dual (Plasmodium / Toxoplasma)	~10 nM	Poor (< 5 min)	N/A (Failed Clinical)
ELQ-300	-Cl (Chloro)	Diarylether	Selective	0.5 nM	High (> 60 min)	Active vs. Atovaquone-Resistant
Analog 6-Me	-CH ₃ (Methyl)	Diarylether	Mixed	3.2 nM	Moderate	Partial Cross-Resistance
Atovaquone	(Naphthoquinone)	N/A	Selective	0.8 nM	High	High Resistance (Y268S mutant)

Key Insights for Researchers:

- The 6-Methyl Liability:** While the 6-methyl group (Endochin/Analog 6-Me) confers high potency (low nanomolar), it is susceptible to benzylic oxidation in vivo. Replacing the 6-methyl with a halogen (Cl or F) blocks this metabolic soft spot without sacrificing potency.
- Site Selectivity (Targeting):**

vs

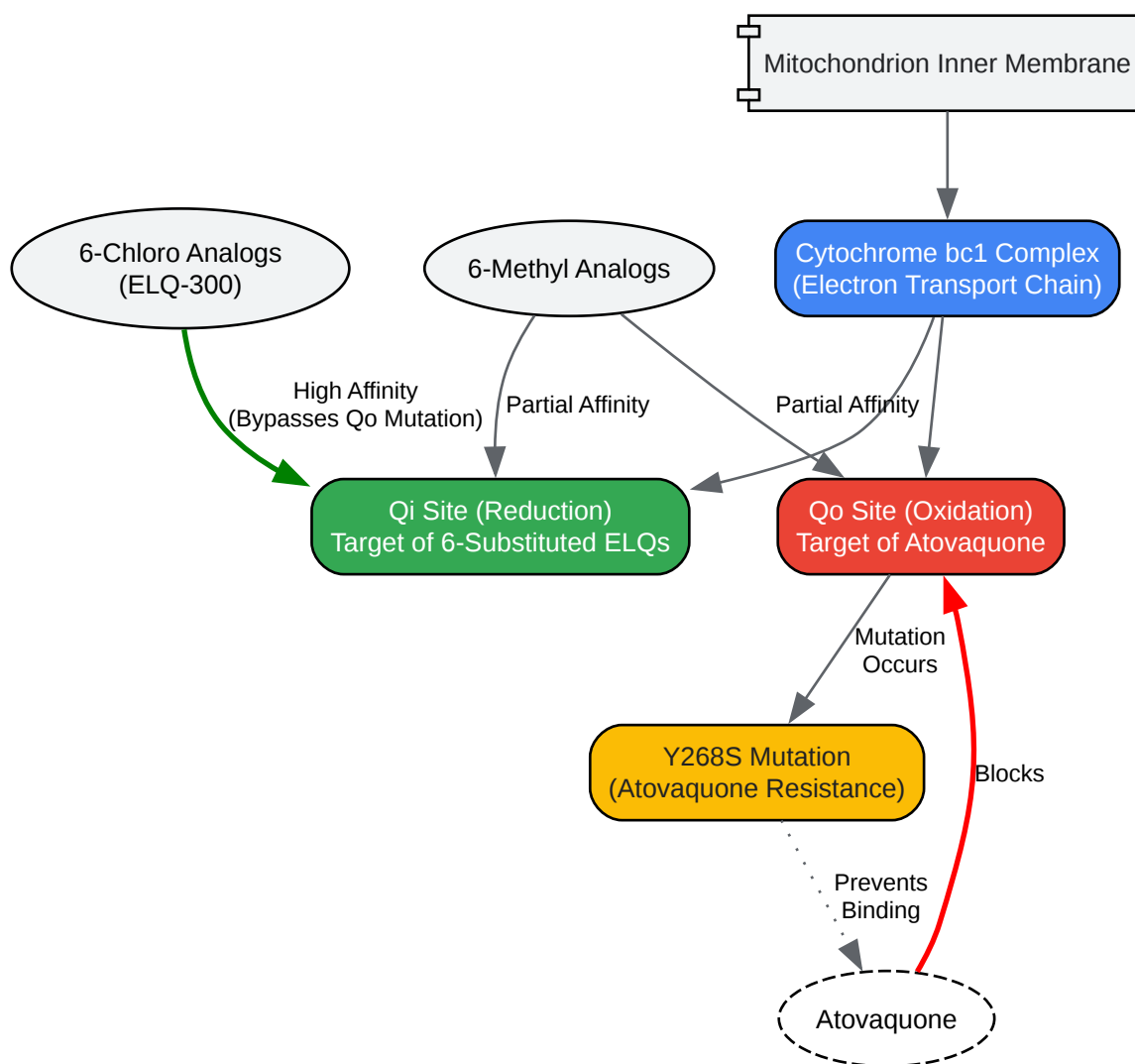
):

- Atovaquone binds the site.^[1] Mutations here (Y268S) cause failure.
- 6-Methyl Analogs often show mixed binding.
- 6-Chloro/Fluoro Analogs (ELQs) tend to favor the reduction site. This is critical because inhibitors remain active against -mutated resistant strains.

Mechanistic Validation: The vs Switch

Understanding where the molecule binds is as important as how strongly it binds. The 6-position substituent steers the molecule within the cytochrome complex.

Figure 2: Mechanism of Action & Resistance Evasion



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Caption: Figure 2.[2][3] Differential binding modes. 6-Chloro analogs (ELQ-300) target the Qi site, remaining effective even when the Qo site is mutated, unlike Atovaquone.

Validated Experimental Protocols

To reproduce these SAR findings, use the following self-validating protocols.

Protocol A: Synthesis via Gould-Jacobs Reaction

The most robust route to 6-methylquinolin-4(1H)-ones.

- Condensation: React 4-methoxy-3-methylaniline (for 6-methyl analogs) with diethyl ethoxymethylenemalonate (EMME) at 110°C.
 - Control Point: Monitor disappearance of aniline by TLC (Hexane:EtOAc 3:1).
- Cyclization: Heat the resulting enamine in diphenyl ether at 250°C for 30-60 mins.
 - Critical Step: Temperature must exceed 240°C to drive the thermodynamic cyclization.
- Hydrolysis & Decarboxylation: Saponify the ester (NaOH/EtOH) and decarboxylate in refluxing diphenyl ether.
- Alkylation (Optional): For 3-position modifications, use alkyl halides or diaryliodonium salts (for diarylethers).

Protocol B: Cytochrome Inhibition Assay

Objective: Determine if the analog inhibits electron transport and identify site selectivity (

vs

).

- Enzyme Source: Isolate mitochondria from *P. falciparum* or bovine heart (homologous surrogate).
- Assay Buffer: 50 mM potassium phosphate (pH 7.4), 2 mM KCN (blocks Complex IV), 10 µM Cytochrome c.
- Substrate: Initiate with Decylubiquinol (, 20 µM).
- Measurement: Monitor reduction of Cytochrome c spectrophotometrically at 550 nm.
- Differentiation (vs):

- Run assay in the presence of Stigmatellin (known blocker). If your analog shows additive inhibition or competition, it likely binds .
- Run assay with Antimycin A (known blocker) to test for competition at the site.

Strategic Recommendations

Based on the SAR data comparison:

- Abandon Pure 6-Methyls for Clinical Candidates: While 6-methylquinolin-4(1H)-ones are potent, their metabolic half-life is too short for monotherapy.
- Use 6-Methyls as Probes: Use them to map the hydrophobic pocket volume of the site, as the methyl group provides a rigid steric probe compared to the larger Chlorine or Fluorine atoms.
- Focus on 6-Halo/3-Diarylether Hybrids: The optimal therapeutic window is found by combining the 6-Chloro/Fluoro substitution (for metabolic stability and selectivity) with a 3-diarylether side chain (for potency).

References

- Stickles, A. M., et al. (2015).[4] "Subtle changes in endochin-like quinolone structure alter the site of inhibition within the cytochrome bc1 complex of Plasmodium falciparum." [4] Antimicrobial Agents and Chemotherapy.[5]
- Nilsen, A., et al. (2013). "Quinolone-3-diarylethers: a new class of antimalarial drug." Science Translational Medicine.
- Doggett, J. S., et al. (2012). "Endochin-like quinolones are highly efficacious against acute and latent malaria." Proceedings of the National Academy of Sciences.

- Biagini, G. A., et al. (2012). "Generation of quinolone antimalarials targeting the cytochrome bc1 complex." Proceedings of the National Academy of Sciences.

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Sources

- [1. pnas.org](https://www.pnas.org) [[pnas.org](https://www.pnas.org)]
- [2. iipseries.org](https://www.iipseries.org) [[iipseries.org](https://www.iipseries.org)]
- [3. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. Subtle Changes in Endochin-Like Quinolone Structure Alter the Site of Inhibition within the Cytochrome bc1 Complex of Plasmodium falciparum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [5. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
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